

1-Hydroxycyclohexyl phenyl ketone CAS number 947-19-3 properties

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Compound of Interest

Compound Name: 1-Hydroxycyclohexyl phenyl ketone

Cat. No.: B179516

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An In-depth Technical Guide to **1-Hydroxycyclohexyl Phenyl Ketone** (CAS 947-19-3)

Introduction

1-Hydroxycyclohexyl phenyl ketone, identified by the CAS number 947-19-3, is a highly efficient, solid-state photoinitiator.[1] Commonly known by trade names such as Irgacure 184, it belongs to the α -hydroxyketone class of photoinitiators.[2] These types of photoinitiators are noted for their high stability and long storage life.[2] This compound is instrumental in initiating the photopolymerization of unsaturated prepolymers, like acrylates, when exposed to ultraviolet (UV) light.[3][4] Its primary application is in UV-curable technologies across various industries, including coatings, inks, adhesives, and electronics.[2][5][6] A key advantage of **1-Hydroxycyclohexyl phenyl ketone** is its resistance to yellowing, making it ideal for applications where color stability is crucial, even after prolonged sunlight exposure.[1][4]

Physicochemical and Spectroscopic Properties

The fundamental physical and chemical characteristics of **1-Hydroxycyclohexyl phenyl ketone** are summarized below. It typically appears as a white crystalline powder.[3]

Table 1: Physicochemical Properties of **1-Hydroxycyclohexyl Phenyl Ketone**

Property	Value	Reference
CAS Number	947-19-3	[4] [5]
Molecular Formula	C ₁₃ H ₁₆ O ₂	[3] [7] [8]
Molecular Weight	204.26 g/mol	[3] [7] [9] [10]
Appearance	White crystalline powder	[3]
Melting Point	47-50 °C	[3] [5] [9] [11]
Boiling Point	175 °C at 15 mmHg	[3] [5] [9]
Density	1.17 g/cm ³ (1.182 g/cm ³ at 20 °C)	[3] [11]
Flash Point	>150°C (164 °C - closed cup)	[3] [11]
Refractive Index	1.607	[3]
Water Solubility	Slightly soluble (1108 mg/L at 25°C)	[5] [6] [8]
Solubility in Organic Solvents	Soluble in acetone, butyl acetate, methanol, and toluene.	[5] [6] [8]
pKa	13.23 ± 0.20 (Predicted)	[8]

| Log Pow (Octanol/Water) | 2.81 at 25 °C [[11](#)] |

Table 2: Spectroscopic Data for **1-Hydroxycyclohexyl Phenyl Ketone**

Spectroscopic Data	Details	Reference
UV Absorption Maxima	244 nm, 280 nm, 330 nm (in methanol)	[1] [3]
¹ H NMR	Spectrum data available	[12]
¹³ C NMR	Spectrum data available	[12]
IR Spectroscopy	Spectrum data available	[12] [13]

| Mass Spectrometry | Spectrum data available [\[\[12\]\[14\]](#) |

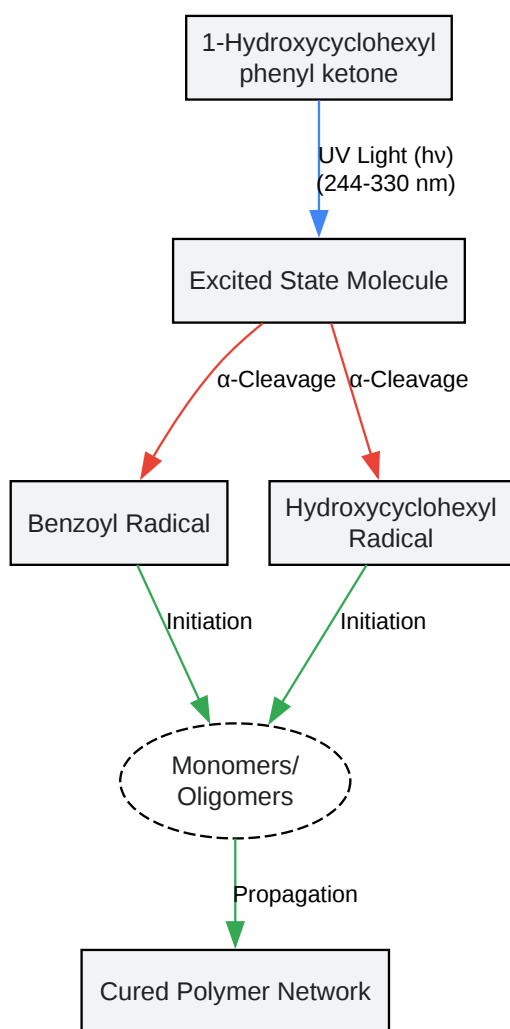
Mechanism of Action: Photoinitiation

1-Hydroxycyclohexyl phenyl ketone is classified as a Norrish Type I photoinitiator.[\[15\]](#) This classification describes a photochemical process where the molecule undergoes α -cleavage upon absorbing UV radiation, directly forming two free radical fragments. This process is highly efficient and is the basis for its function in initiating polymerization.

The photoinitiation sequence is as follows:

- **UV Absorption:** The ketone functional group within the molecule absorbs UV photons, transitioning the molecule to an excited singlet state.[\[15\]](#)
- **α -Cleavage:** The excited molecule rapidly undergoes cleavage at the bond between the carbonyl group and the adjacent cyclohexyl ring.
- **Radical Formation:** This cleavage event generates a benzoyl radical and a hydroxycyclohexyl radical.[\[15\]](#)
- **Polymerization Initiation:** Both of these newly formed radicals are highly reactive and can initiate the polymerization of monomers and oligomers (e.g., acrylates) in the formulation, leading to the rapid curing of the material.

Figure 1. Norrish Type I Photochemical Cleavage Mechanism



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Caption: Figure 1. Norrish Type I Photochemical Cleavage Mechanism

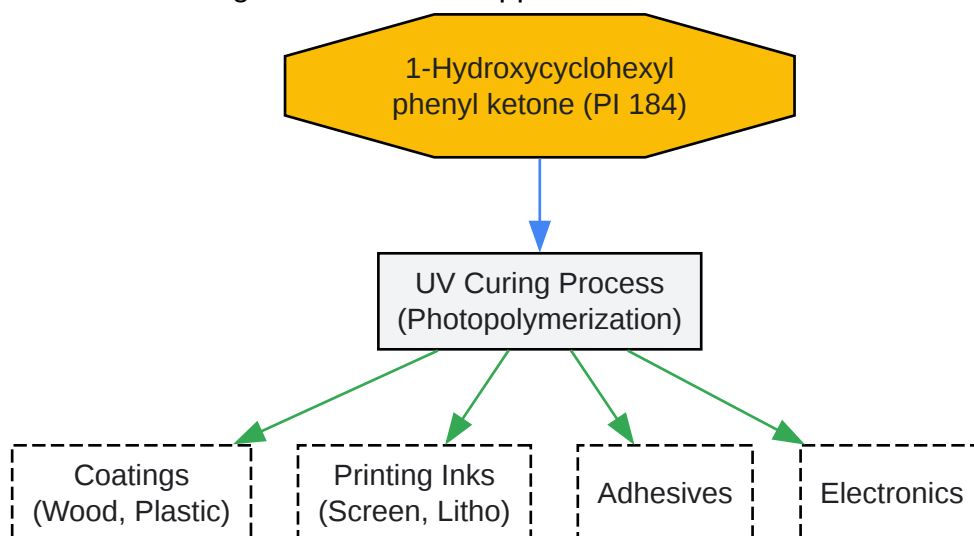
Applications in Research and Industry

Due to its efficiency and non-yellowing characteristics, **1-Hydroxycyclohexyl phenyl ketone** is widely used in UV-curable formulations.^{[1][5]} Its primary role is to facilitate rapid curing (photopolymerization) in a variety of materials.

Key application areas include:

- **Coatings:** Used in wood and plastic coatings where high resistance to yellowing is required.^[1]
- **Inks:** Incorporated into lithographic and screen printing inks to improve curing speed and print quality.^[1]
- **Adhesives:** Enhances the bonding strength and durability of UV-curable adhesives.^[1]
- **Electronics and Optical Fibers:** Utilized in specialized applications due to its reliable and fast curing properties.^[2]
- **Organic Synthesis:** Beyond polymerization, it can also serve as an oxidant for the chemoselective conversion of primary alcohols and aldehydes to carboxylic acids.^[16]

Figure 2. Industrial Applications Workflow



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Caption: Figure 2. Industrial Applications Workflow

Experimental Protocols: Synthesis

The synthesis of **1-Hydroxycyclohexyl phenyl ketone** is typically a multi-step process. One common method involves the Friedel-Crafts acylation of benzene followed by chlorination and alkaline hydrolysis.^{[2][17][18]}

Table 3: Parameters for a Multi-Step Synthesis Protocol

Step	Reagents & Catalysts	Key Ratios (by weight)	Temperature	Duration
1. Acylation	Cyclohexanecarboxylic acid, Phosphorus trichloride	Acid : PCl ₃ = 2 : 1	60 ± 2 °C	≥ 4 hours
2. Friedel-Crafts	Cyclohexanecarbonyl chloride, Benzene, Aluminum chloride	Benzene : AlCl ₃ : Chloride = 9 : 3 : 3.26	15 ± 2 °C	≥ 2.5 hours
3. Chlorination	Cyclohexyl phenyl ketone, Chlorine gas	-	60 ± 2 °C	Until completion

| 4. Hydrolysis | 1-chlorocyclohexyl phenyl ketone, Liquid alkali (e.g., NaOH) | Chloroketone : Alkali = 1 : 0.95-1.10 | 65-70 °C | 4-5 hours |

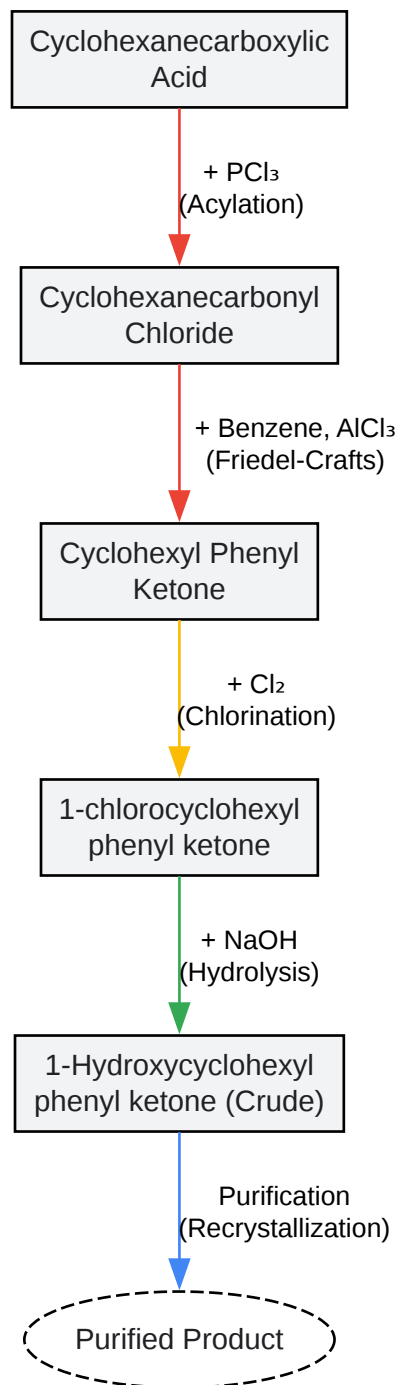
References for Table 3:[\[2\]](#)[\[15\]](#)[\[17\]](#)[\[18\]](#)

Detailed Methodology:

- Acylation: Cyclohexanecarboxylic acid is reacted with phosphorus trichloride at approximately 60°C for at least 4 hours to produce cyclohexanecarbonyl chloride.[\[17\]](#) The inorganic layer is then separated.
- Friedel-Crafts Reaction: The synthesized cyclohexanecarbonyl chloride is added to a mixture of benzene and a Lewis acid catalyst, typically aluminum chloride, to form cyclohexyl phenyl ketone.[\[2\]](#)[\[18\]](#)
- Chlorination: The cyclohexyl phenyl ketone is chlorinated by introducing chlorine gas at around 60°C, yielding 1-chlorocyclohexyl phenyl ketone.[\[2\]](#)[\[17\]](#)
- Alkaline Hydrolysis: The chlorinated intermediate is hydrolyzed using a strong base like sodium hydroxide.[\[2\]](#)[\[17\]](#) This reaction is often performed at 65-70°C.[\[18\]](#)

- Purification: The resulting crude product is extracted with a solvent like toluene, and the final **1-Hydroxycyclohexyl phenyl ketone** is purified through recrystallization or distillation.[\[17\]](#)
[\[18\]](#)

Figure 3. Chemical Synthesis Workflow

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Caption: Figure 3. Chemical Synthesis Workflow

Toxicology and Safety Information

While highly effective in industrial applications, **1-Hydroxycyclohexyl phenyl ketone** requires careful handling. The available toxicological data indicates moderate acute toxicity and potential for irritation.

Table 4: Summary of Toxicological Data

Endpoint	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	> 2,500 mg/kg	[11]
LC ₅₀	Rat	Inhalation	> 1 mg/L (4 h)	[11]
LC ₅₀ /EC ₅₀ (Acute)	Thamnocephalus platyurus	Aquatic	27 - 55 mg/L	[19][20]
LC ₅₀ /EC ₅₀ (Acute)	Daphnia magna	Aquatic	27 - 55 mg/L	[19][20]

| LC₅₀/EC₅₀ (Acute) | Heterocypris incongruens | Aquatic | 27 - 55 mg/L |[19][20] |

Hazard Identification and Safety Precautions:

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[21]
- Precautionary Statements:
 - P261: Avoid breathing dust.[21]
 - P264: Wash skin thoroughly after handling.[11][21]
 - P280: Wear protective gloves, clothing, and eye/face protection.[11][21]
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes and seek medical attention.[21][22]

- Skin: Flush skin with plenty of water and remove contaminated clothing.[21][22]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.[21]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container, away from oxidizing agents.[6][21]

Long-term exposure studies on *Daphnia magna* at concentrations up to 1.0 mg/L showed no significant effects on organismal fitness over three generations.[19][20] However, exposure to any chemical should always be minimized.[22] Carcinogenic, mutagenic, or teratogenic effects have not been established.[11][22]

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